

Spectroscopic Characterization of 2-Hydroxybenzoylacetonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxybenzoylacetonitrile

CAS No.: 10523-47-4

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Introduction

2-Hydroxybenzoylacetonitrile, also known as 3-(2-hydroxyphenyl)-3-oxopropanenitrile, is a multifaceted organic compound of significant interest in medicinal chemistry and synthetic organic chemistry. Its structural motif, featuring a phenolic hydroxyl group, a ketone, and a nitrile, provides a rich scaffold for the development of novel therapeutic agents and functional materials. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and for elucidating its role in various chemical transformations. This guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-Hydroxybenzoylacetonitrile**, offering insights into the interpretation of its spectral features.

While a complete, experimentally verified dataset from a single source is not readily available in public databases, this guide synthesizes data from closely related compounds and established spectroscopic principles to provide a robust and reliable interpretation.

Molecular Structure and Key Features

The structure of **2-Hydroxybenzoylacetonitrile** presents several key features that dictate its spectroscopic behavior. The molecule consists of a benzene ring substituted with a hydroxyl group and a benzoylacetonitrile moiety. The presence of both a hydrogen bond donor (the phenolic -OH) and acceptors (the carbonyl oxygen and the nitrile nitrogen) suggests the potential for significant intra- and intermolecular interactions, which can influence the spectral data.

Caption: Molecular structure of **2-Hydroxybenzoylacetonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy

The proton NMR spectrum of **2-Hydroxybenzoylacetonitrile** is expected to show distinct signals for the aromatic protons, the methylene protons, and the phenolic hydroxyl proton.

Predicted ¹H NMR Data:

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10.0 - 12.0	Singlet (broad)	1H	Ar-OH
~7.8 - 8.0	Doublet of doublets	1H	Ar-H (ortho to C=O)
~7.4 - 7.6	Triplet of doublets	1H	Ar-H (para to OH)
~6.9 - 7.1	Multiplet	2H	Ar-H (ortho and para to OH)
~4.0 - 4.2	Singlet	2H	-CO-CH ₂ -CN

Interpretation and Rationale:

- **Phenolic Proton (Ar-OH):** The phenolic proton is expected to be significantly deshielded due to hydrogen bonding and will appear as a broad singlet at a downfield chemical shift, typically in the range of 10-12 ppm. Its broadness is a result of chemical exchange.
- **Aromatic Protons:** The aromatic protons will exhibit a complex splitting pattern due to their different chemical environments. The proton ortho to the electron-withdrawing carbonyl group will be the most deshielded and is expected to appear as a doublet of doublets around 7.8-8.0 ppm. The other aromatic protons will resonate at higher fields.
- **Methylene Protons (-CH₂-):** The methylene protons are adjacent to two electron-withdrawing groups (carbonyl and nitrile), which will cause a significant downfield shift. They are expected to appear as a sharp singlet in the region of 4.0-4.2 ppm.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide information about the different carbon environments in the molecule.

Predicted ¹³C NMR Data:

Chemical Shift (δ, ppm)	Assignment
~190 - 195	C=O
~160 - 165	C-OH
~135 - 140	Ar-C (para to OH)
~130 - 135	Ar-C (ortho to C=O)
~115 - 125	CN
~115 - 120	Ar-CH
~30 - 35	-CO-CH ₂ -CN

Interpretation and Rationale:

- **Carbonyl Carbon (C=O):** The carbonyl carbon is highly deshielded and will appear at a characteristic downfield chemical shift, typically in the range of 190-195 ppm.

- Phenolic Carbon (C-OH): The carbon attached to the hydroxyl group will also be deshielded and is expected to resonate around 160-165 ppm.
- Nitrile Carbon (CN): The nitrile carbon signal is typically found in the 115-125 ppm region.
- Aromatic Carbons: The aromatic carbons will have distinct chemical shifts depending on their substitution. The carbon para to the hydroxyl group is expected to be the most deshielded among the protonated aromatic carbons.
- Methylene Carbon (-CH₂-): The methylene carbon, being situated between two electron-withdrawing groups, will appear in the range of 30-35 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **2-Hydroxybenzoylacetoneitrile** will be characterized by the stretching vibrations of the O-H, C=O, and C≡N bonds.

Predicted IR Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3200 - 3500	Broad, Strong	O-H stretch (phenolic)
~3050	Medium	Aromatic C-H stretch
~2950	Medium	Aliphatic C-H stretch
~2250	Medium, Sharp	C≡N stretch (nitrile)
~1680	Strong, Sharp	C=O stretch (ketone)
~1600, 1450	Medium	Aromatic C=C stretch
~1250	Strong	C-O stretch (phenol)

Interpretation and Rationale:

- O-H Stretch: A broad and strong absorption band in the region of 3200-3500 cm⁻¹ is a clear indication of the phenolic hydroxyl group, with the broadening due to hydrogen bonding.

- **C≡N Stretch:** A sharp, medium-intensity peak around 2250 cm^{-1} is characteristic of the nitrile group.
- **C=O Stretch:** A strong and sharp absorption band at approximately 1680 cm^{-1} is indicative of the carbonyl group of the ketone. Conjugation with the aromatic ring lowers the stretching frequency compared to a simple aliphatic ketone.
- **Aromatic and Aliphatic C-H Stretches:** The aromatic C-H stretching vibrations will appear just above 3000 cm^{-1} , while the aliphatic C-H stretches of the methylene group will be observed just below 3000 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **2-Hydroxybenzoylacetone** ($\text{C}_9\text{H}_7\text{NO}_2$), the expected molecular weight is approximately 161.16 g/mol .

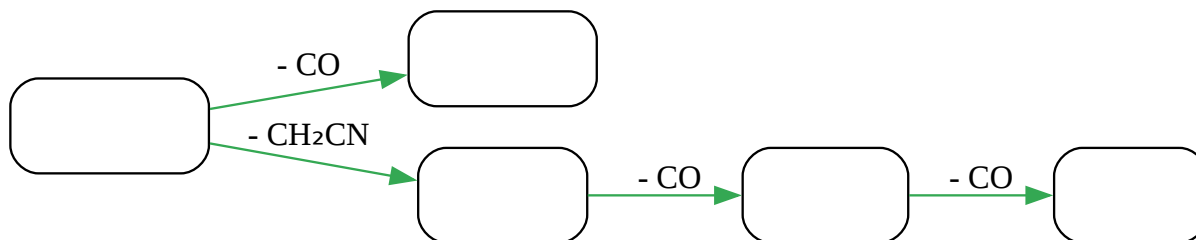
Predicted Mass Spectrometry Data:

m/z	Proposed Fragment
161	$[\text{M}]^+$ (Molecular Ion)
133	$[\text{M} - \text{CO}]^+$
121	$[\text{C}_7\text{H}_5\text{O}]^+$ (2-hydroxybenzoyl cation)
93	$[\text{C}_6\text{H}_5\text{O}]^+$ (phenoxide radical cation)
65	$[\text{C}_5\text{H}_5]^+$

Interpretation and Rationale:

- **Molecular Ion Peak:** The molecular ion peak ($[\text{M}]^+$) is expected at m/z 161.
- **Fragmentation Pattern:** The fragmentation is likely to proceed through several key pathways. A common fragmentation for aromatic ketones is the loss of a neutral carbon monoxide (CO) molecule, which would lead to a fragment at m/z 133. Alpha-cleavage between the carbonyl group and the methylene group would generate the stable 2-hydroxybenzoyl cation at m/z

121. Further fragmentation of the aromatic ring can lead to characteristic ions at m/z 93 and 65.



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Caption: Proposed mass spectrometry fragmentation pathway.

Experimental Protocols

To obtain the spectroscopic data presented in this guide, the following general experimental protocols would be employed.

NMR Spectroscopy:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Hydroxybenzoylacetonitrile** in a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.
- ¹H NMR Acquisition: Acquire the ¹H NMR spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 90° pulse, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition: Acquire the ¹³C NMR spectrum on the same instrument. A proton-decoupled sequence is typically used. A longer acquisition time and a larger number of scans are generally required for ¹³C NMR due to the lower natural abundance of the ¹³C isotope.

IR Spectroscopy:

- Sample Preparation: For a solid sample, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used. For the KBr method, grind a small amount of the sample

with dry KBr and press into a thin pellet. For ATR, place a small amount of the solid sample directly on the ATR crystal.

- Data Acquisition: Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically in the range of 4000-400 cm^{-1} .

Mass Spectrometry:

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable ionization method, such as Electron Ionization (EI) or Electrospray Ionization (ESI). For EI, a direct insertion probe or a gas chromatograph inlet can be used. For ESI, the sample is typically dissolved in a suitable solvent and infused into the source.
- Data Acquisition: Acquire the mass spectrum over an appropriate m/z range (e.g., 50-500).

Conclusion

The spectroscopic data and interpretations presented in this guide provide a comprehensive overview of the key structural features of **2-Hydroxybenzoylacetonitrile**. The predicted NMR, IR, and MS data are consistent with the proposed structure and offer a valuable resource for researchers working with this compound. The detailed analysis of the spectral features, grounded in fundamental principles of spectroscopy, will aid in the confident identification and characterization of **2-Hydroxybenzoylacetonitrile** in various research and development settings.

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